

Spirodiclofen environmental fate and degradation

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Compound Focus: Spirodiclofen

CAS No.: 148477-71-8

Cat. No.: S003090

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Physicochemical Properties & Environmental Fate

The environmental distribution and behavior of **spirodiclofen** are largely determined by its inherent physicochemical properties. The table below summarizes key data points [1]:

Parameter	Value	Condition / Note
Water Solubility	0.05 mg/L	At 20°C and pH 7
Octanol-Water Partition Coefficient (Log P)	5.1	At 20°C
Molecular Mass	411.32	-
Melting Point	94.8 °C	-
Soil Adsorption Coefficient (Koc)	16,900 cm ³ /g	Classified as "Slightly mobile"

Spirodiclofen's low solubility and high log P indicate a strong tendency to adsorb to soil and organic matter rather than remain in water, reducing its potential for groundwater contamination but increasing the risk of accumulation in the environment [1].

Degradation Kinetics and Persistence

Spirodiclofen degrades in the environment through various pathways, with its persistence influenced by local conditions.

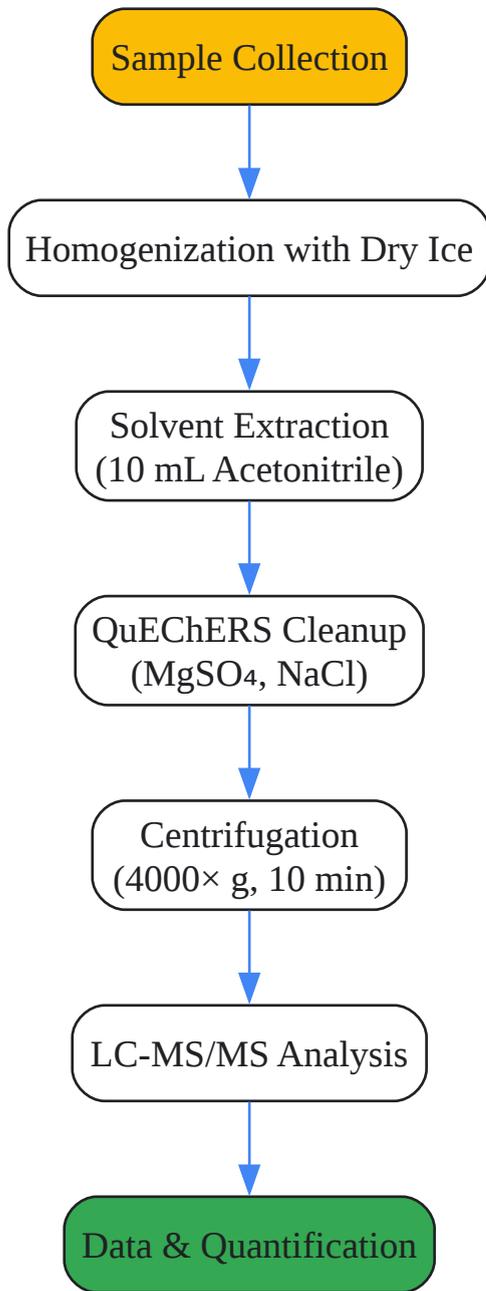
System	Half-life (DT ₅₀)	Conditions / Notes
Soil (Laboratory)	15.9 days	Aerobic, typical condition
Soil (Field)	20.4 days	Aerobic, typical condition
Plants (<i>Aster scaber</i>)	4.4 - 4.5 days	Biological half-life; varies by location [2]

The primary metabolite of toxicological concern is **spirodiclofen-enol (B-enol)**. In soil studies, this metabolite was detected under submerged conditions but degraded to below detectable limits within 90 days [1]. Environmental factors significantly influence its degradation rate [1]:

- **Moisture:** Degrades fastest in submerged soils, followed by field capacity and dry soils.
- **pH:** Degradation in water is faster under alkaline conditions.
- **Light:** Highly prone to degradation under UV light.

Analytical Methodology for Residue Analysis

A standard, validated method for quantifying **spirodiclofen** residues in plants uses Liquid Chromatography tandem Mass Spectrometry (LC-MS/MS) [2].



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*Experimental workflow for **spirodiclofen** residue analysis in plants [2]*

Key Protocol Details [2]:

- **Extraction Solvent:** Acetonitrile.
- **Clean-up:** QuEChERS kit containing MgSO₄ (4 g) and NaCl (1 g).
- **Instrument:** LC-MS/MS with electrospray ionization (ESI) in positive mode.

- **Method Performance:** The method demonstrated recovery rates of 82.0-115.9% for **spirodiclofen**, with limits of quantification (LOQ) sufficiently low to monitor residues at the level of 0.01 mg/kg.

Regulatory Status and Risk Assessment

Spirodiclofen's regulatory status and associated risks are important for its overall environmental and health profile [1] [3]:

- **EU Approval Status: Not approved.** Its approval expired on July 31, 2020, and was not renewed.
- **Toxicological Classification:** Classified as Carcinogenic Category 1B. However, it is considered a **threshold substance**, meaning a dose level exists below which no carcinogenic effects are expected.
- **Consumer Risk:** Chronic consumer exposure from imported commodities has been assessed and found to be well below the safety threshold (Affected Dose Index, ADI). The highest calculated exposure accounted for 7% of the ADI for toddlers [3].
- **Ecotoxicity:** It is highly toxic to aquatic life and is flagged for its high aquatic toxicity potential [1].

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References

1. (Ref: BAJ 2740) Spirodiclofen [sitem.herts.ac.uk]
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